

Oxetan-2-ylmethanol: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Oxetan-2-ylmethanol

Cat. No.: B110775

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth overview of the safety, handling, and Material Safety Data Sheet (MSDS) information for **Oxetan-2-ylmethanol**. The information is intended to guide laboratory personnel in the safe use and management of this compound.

Chemical Identification and Properties

Oxetan-2-ylmethanol is a heterocyclic compound incorporating an oxetane ring. It is utilized in organic synthesis and is of interest to the pharmaceutical industry. It is available as a racemic mixture and as individual stereoisomers.

Table 1: Chemical Identification

Identifier	Value
Chemical Name	Oxetan-2-ylmethanol
Synonyms	2-Oxetanemethanol, 2-(Hydroxymethyl)oxetane
Molecular Formula	C ₄ H ₈ O ₂ [1][2][3]
Molecular Weight	88.11 g/mol [1][2][3]
CAS Number	61266-70-4 (racemic)[1][2]
	2090778-00-8 ((S)-isomer)[4][5][6][7][8]
	1932342-97-6 ((R)-isomer)[3]

Table 2: Physicochemical Properties

Property	Value	Source
Physical Form	Colorless to light yellow liquid	[5]
Boiling Point	168.8 ± 8.0 °C (Predicted)	[5]
Density	1.093 ± 0.06 g/cm ³ (Predicted)	[5]
pKa	14.44 ± 0.10 (Predicted)	[5]
Storage Temperature	2-8°C, under inert atmosphere	[5]

Hazard Identification and Classification

Oxetan-2-ylmethanol is classified as a hazardous substance. The following tables summarize its GHS classification and associated precautionary statements.

Table 3: GHS Hazard Classification

Hazard Class	Hazard Statement	Pictogram	Signal Word
Skin Irritation (Category 2)	H315: Causes skin irritation	GHS07	Warning
Eye Irritation (Category 2A)	H319: Causes serious eye irritation	GHS07	Warning
Flammable Liquids (Category 4)	H227: Combustible liquid	None	Warning

Table 4: Precautionary Statements

Code	Statement
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
P264	Wash skin thoroughly after handling.
P280	Wear protective gloves/ protective clothing/ eye protection/ face protection.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P332+P313	If skin irritation occurs: Get medical advice/ attention.
P337+P313	If eye irritation persists: Get medical advice/ attention.
P362+P364	Take off contaminated clothing and wash it before reuse.
P370+P378	In case of fire: Use water spray, alcohol-resistant foam, dry chemical or carbon dioxide to extinguish.
P403+P235	Store in a well-ventilated place. Keep cool.
P501	Dispose of contents/ container to an approved waste disposal plant.

Source:

Handling and Storage

Proper handling and storage procedures are critical to ensure safety in the laboratory.

General Handling:

- Avoid contact with skin and eyes.[\[1\]](#)
- Avoid inhalation of vapor or mist.[\[1\]](#)
- Use in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
- Wear appropriate personal protective equipment (PPE), including safety glasses, chemical-resistant gloves, and a lab coat.[\[1\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)
- Keep the container tightly closed.[\[1\]](#)
- The compound is hygroscopic; store under an inert gas atmosphere (e.g., nitrogen or argon).[\[1\]](#)

First Aid Measures

In the event of exposure, immediate first aid is essential.

Table 5: First Aid Procedures

Exposure Route	Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give artificial respiration. Consult a physician. [1]
Skin Contact	Immediately wash off with soap and plenty of water. Consult a physician. [1]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes. Consult a physician. [1]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. [1]

Accidental Release Measures

In case of a spill, follow these procedures:

- Personal Precautions: Use personal protective equipment. Ensure adequate ventilation and evacuate personnel to safe areas. Avoid breathing vapors or mist.[\[1\]](#)
- Environmental Precautions: Prevent the product from entering drains.[\[1\]](#)
- Containment and Cleaning: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.[\[1\]](#)

Toxicological and Ecological Information

The toxicological and ecotoxicological properties of **Oxetan-2-ylmethanol** have not been thoroughly investigated.[\[1\]](#) As such, it should be handled with the care afforded to a compound with unknown toxicity.

Experimental Protocols

While specific experimental protocols for **Oxetan-2-ylmethanol** are not detailed in safety data sheets, a general protocol for handling liquid reagents with similar hazard profiles in a research setting is provided below.

Protocol: Safe Handling of Liquid Reagents in a Laboratory Setting

- Preparation and Precaution:
 - Before starting any work, review the MSDS for **Oxetan-2-ylmethanol**.[\[1\]](#)
 - Ensure a chemical fume hood is operational and available.
 - Locate the nearest safety shower and eyewash station.
 - Don appropriate PPE: safety goggles, nitrile or neoprene gloves, and a flame-retardant lab coat.
- Reagent Handling:
 - Conduct all manipulations of the compound within the chemical fume hood.
 - Use a properly calibrated micropipette or a glass syringe for transferring the liquid.
 - Dispense the liquid slowly to avoid splashing.
 - Keep the container tightly sealed when not in use.
- Reaction Setup:
 - If the reaction is heated, use a heating mantle with a temperature controller and a stir plate.
 - Ensure the reaction vessel is securely clamped.
 - If the reaction is performed under an inert atmosphere, ensure the system is properly purged with nitrogen or argon.
- Waste Disposal:
 - Dispose of all waste materials (including contaminated gloves and pipette tips) in a designated hazardous waste container.
 - Do not pour any waste down the drain.

- Emergency Procedures:
 - In case of a spill, immediately alert others in the lab.
 - Contain the spill using an appropriate absorbent material.
 - Follow the accidental release measures outlined in Section 5.

Visualizations

Diagram 1: Chemical Handling Workflow

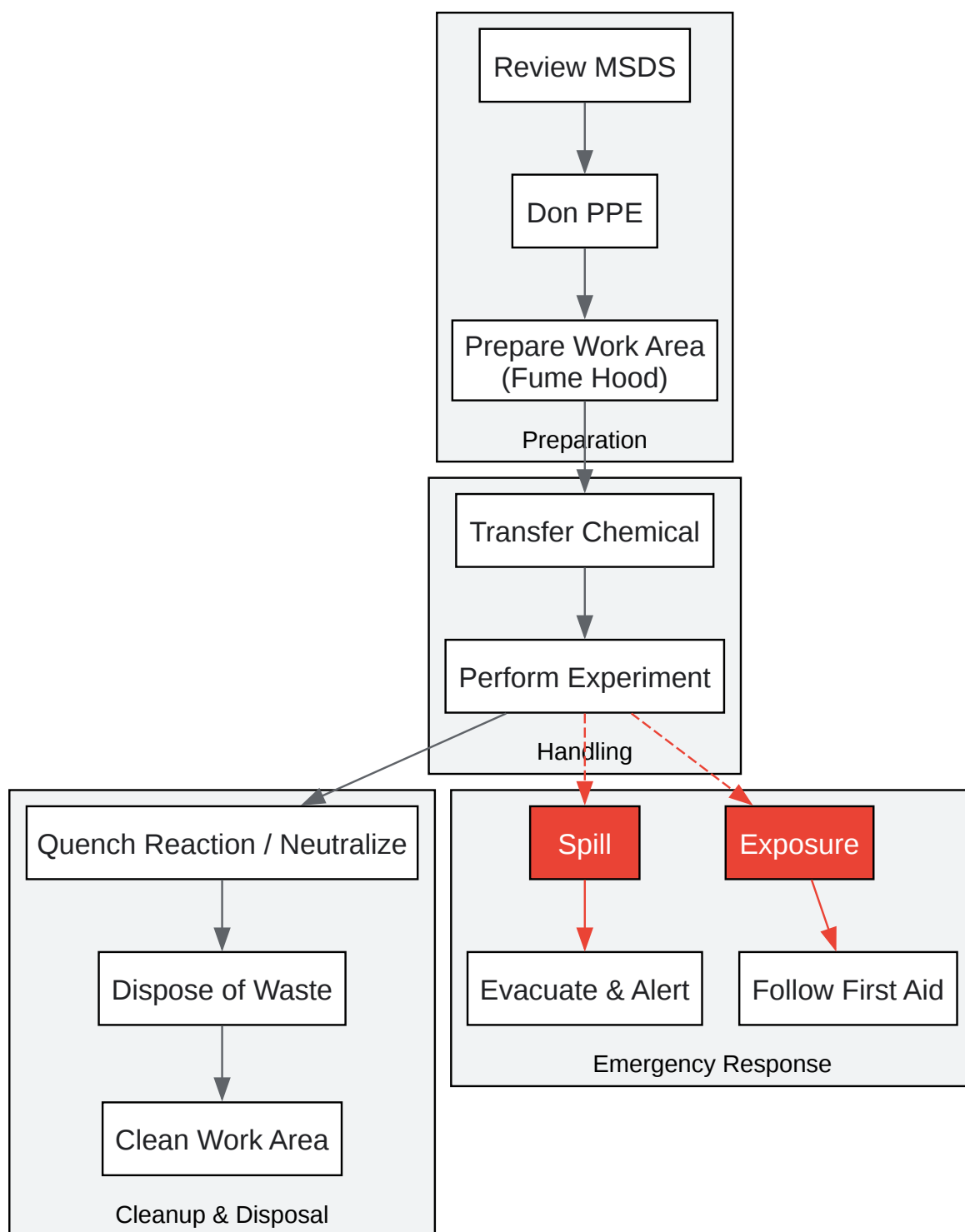


Figure 1: General Workflow for Safe Chemical Handling

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Caption: General workflow for the safe handling of laboratory chemicals.

Diagram 2: First Aid Decision Pathway

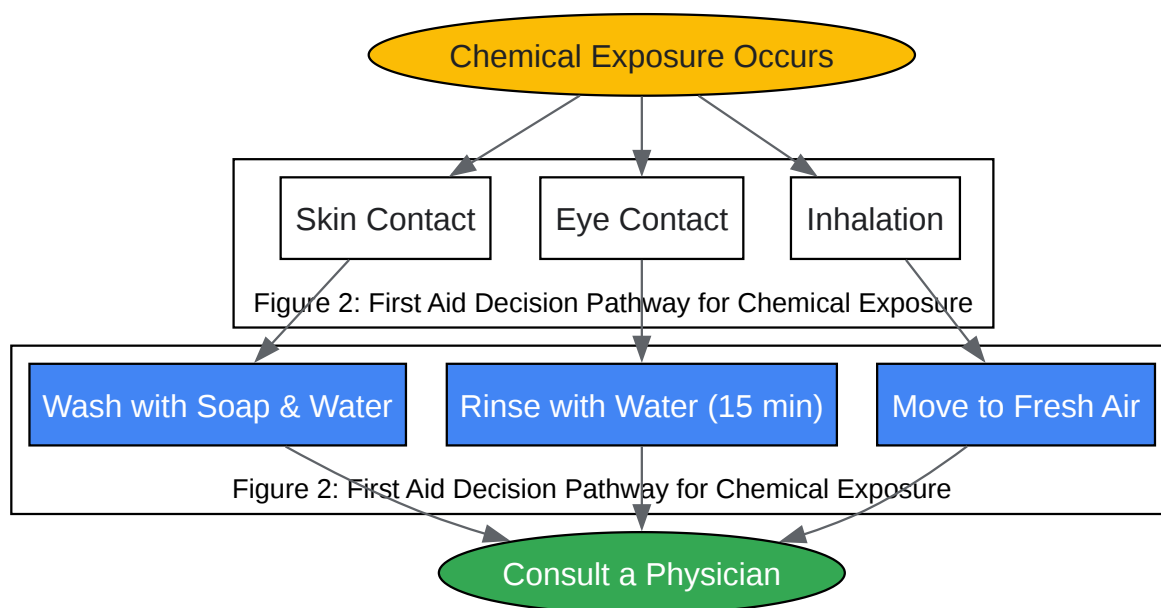


Figure 2: First Aid Decision Pathway for Chemical Exposure

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Caption: Decision-making process for first aid following chemical exposure.

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